

Technical Guide: Solubility Profile & Handling of -Bromo-2-hydroxy-4-methylacetophenone[1][2]

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Compound of Interest

Compound Name: *Ethanone, 2-bromo-1-(2-hydroxy-4-methylphenyl)-*

CAS No.: 144219-74-9

Cat. No.: B12555307

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Executive Summary & Chemical Identity[2][3][4]

-Bromo-2-hydroxy-4-methylacetophenone (Systematic name: 2-Bromo-1-(2-hydroxy-4-methylphenyl)ethan-1-one) is a specialized intermediate used in the synthesis of heterocyclic pharmacophores, including coumarins, benzofurans, and anticoagulant agents.[1][2]

Unlike its para-isomers, this compound exhibits unique solubility behaviors driven by strong intramolecular hydrogen bonding. This guide provides a technical analysis of its solubility in organic solvents, practical protocols for determination, and critical handling safety regarding its lachrymatory nature.

Property	Data
CAS Registry Number	144219-74-9
Molecular Formula	
Molecular Weight	229.07 g/mol
Physical State	Solid (Crystalline)
Predicted LogP	~2.9 (Lipophilic)
Key Structural Feature	Ortho-hydroxy carbonyl chelation

Physicochemical Basis of Solubility[1]

To predict and manipulate the solubility of this compound, one must understand the competition between its functional groups.

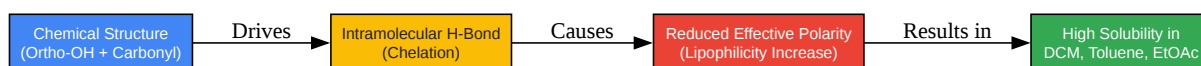
The Ortho-Effect (Chelation)

The defining feature of this molecule is the hydroxyl group at the ortho position relative to the carbonyl.[1]

- Mechanism: The phenolic hydrogen forms a stable 6-membered intramolecular hydrogen bond with the carbonyl oxygen.[1][2]
- Solubility Impact: This "locks" the polar groups, effectively masking their polarity from the solvent. Consequently,

-bromo-2-hydroxy-4-methylacetophenone is more soluble in non-polar solvents (e.g., Toluene, DCM) and less soluble in water compared to its para-hydroxy isomer (where the OH is free to H-bond with water).[1][2]

Visualization: Solubility Logic Pathway[2]



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Figure 1: Mechanistic flow illustrating how intramolecular chelation alters the solubility profile.[\[1\]](#)
[\[2\]](#)

Solubility Profile & Solvent Selection

The following data categorizes solvents based on their utility for reaction, extraction, or purification. Note that exact solubility values fluctuate with purity and temperature; the "Range Finding" protocol (Section 4) is recommended for precise formulation.

Qualitative Solubility Table

Solvent Class	Specific Solvent	Solubility Rating (25°C)	Application Context
Halogenated	Dichloromethane (DCM)	High	Primary reaction solvent; Extraction. [1] [2]
Halogenated	Chloroform	High	NMR analysis; Synthesis medium. [1] [2]
Esters	Ethyl Acetate	High	Extraction; Chromatography eluent. [1] [2]
Aromatics	Toluene	Moderate	Recrystallization (Hot/Cold differential). [1] [2]
Alcohols	Ethanol (95% or Abs.) [2]	Moderate	Recrystallization; Reaction solvent (nucleophilic risk). [1] [2]
Ethers	Diethyl Ether / MTBE	Moderate	Washing; Precipitation of impurities. [1] [2]
Alkanes	Hexane / Heptane	Low/Insoluble	Anti-solvent to force precipitation. [1] [2]
Aqueous	Water	Insoluble	Washing inorganic salts (KBr/NaBr). [1] [2]

Critical Stability Note

- Avoid Protic Solvents with Bases: In the presence of base, alcohols (Methanol/Ethanol) can attack the -bromo ketone moiety, leading to ether formation or Favorskii rearrangement byproducts.[\[1\]](#)
[\[2\]](#)

- Hydrolysis: Prolonged exposure to water/moisture can hydrolyze the C-Br bond.^{[1][2]} Store under inert atmosphere (Argon/Nitrogen).

Experimental Protocols

Protocol A: Self-Validating Gravimetric Solubility Determination

Use this protocol to generate precise solubility data (mg/mL) for your specific batch.^{[1][2]}

Objective: Determine saturation point in a target solvent at ambient temperature.

- Preparation: Weigh 100 mg of

-bromo-2-hydroxy-4-methylacetophenone into a 4 mL glass vial (Vial A).
- Addition: Add the target solvent in 100

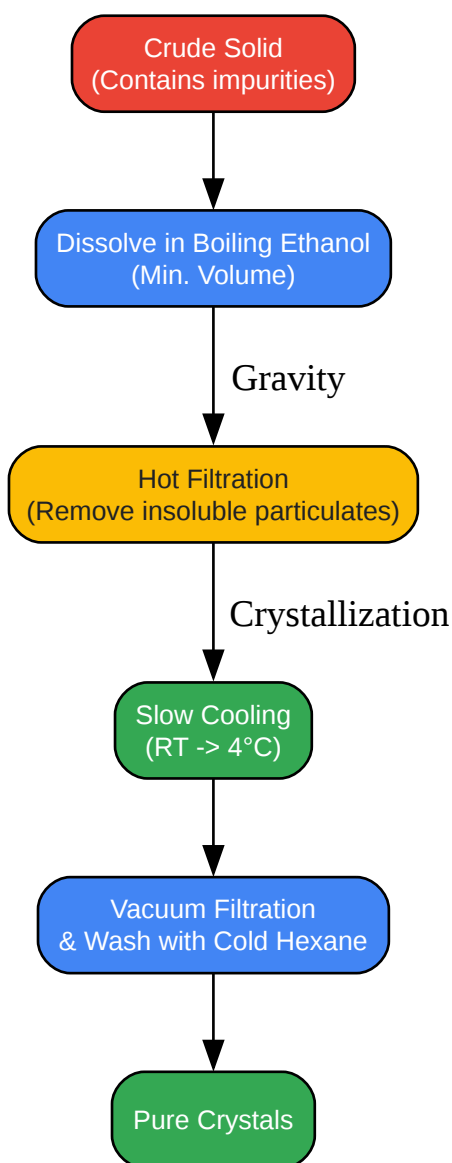
L increments using a calibrated micropipette.
- Equilibration: After each addition, vortex for 30 seconds and sonicate for 1 minute.
 - Check Point: If solid remains, add more solvent. If clear, stop.
- Verification (The "Self-Check"):
 - Once fully dissolved, place the vial in a fridge (4°C) for 1 hour.
 - Result: If crystals form, the solution was near saturation. If not, the solubility is significantly higher than the tested concentration.
- Calculation:

^{[1][2]}

Protocol B: Purification via Recrystallization

Based on the solubility differential in Ethanol or Toluene.^{[1][2]}

Workflow Diagram:



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Figure 2: Step-by-step purification workflow maximizing yield and purity.

Detailed Steps:

- **Dissolution:** Place crude solid in a flask. Add Ethanol (or Toluene) and heat to reflux. Add solvent slowly until the solid just disappears.
- **Clarification:** If the solution is colored/dirty, add activated carbon (5% w/w), reflux for 5 mins, and filter hot.

- Crystallization: Remove from heat. Allow to cool to room temperature undisturbed. Then cool to 0-4°C in an ice bath.
- Collection: Filter the crystals using a Buchner funnel. Wash the cake with cold Hexane or minimal cold Ethanol to remove surface mother liquor.[2]
- Drying: Dry in a vacuum desiccator over

Safety & Handling (Lachrymator Warning)

DANGER:

-Bromo ketones are potent lachrymators (tear gas agents).[1][2] They cause severe eye and respiratory irritation.

- Engineering Controls: ALWAYS handle inside a functioning fume hood.
- PPE: Wear chemical splash goggles (not just safety glasses), nitrile gloves (double gloving recommended), and a lab coat.[2]
- Decontamination:
 - Glassware: Rinse with a dilute solution of ammonia or sodium thiosulfate to quench active bromide residues before removing from the hood.
 - Spills: Cover with sodium thiosulfate powder, then wipe up with acetone-dampened paper towels.[2]

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